

Application Notes: Evaluating CD8+ T Cell Activation by JNU-0921

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Compound of Interest

Compound Name: JNU-0921

Cat. No.: B15584100

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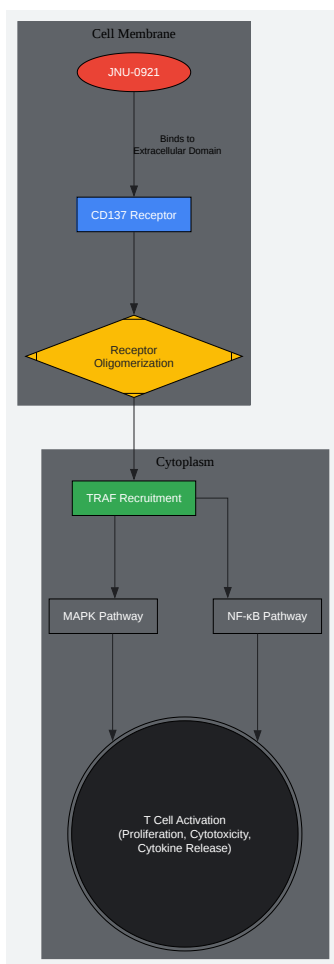
For Researchers, Scientists, and Drug Development Professionals

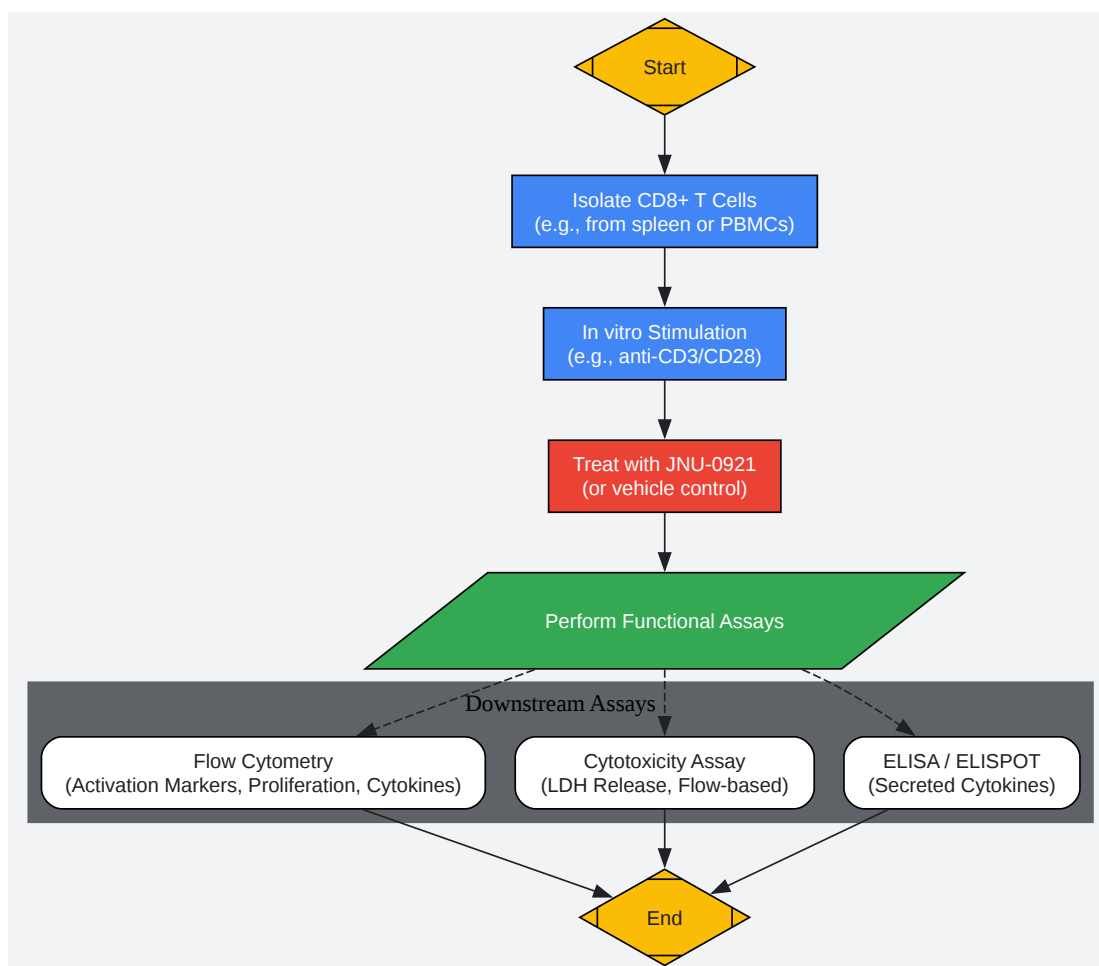
Introduction

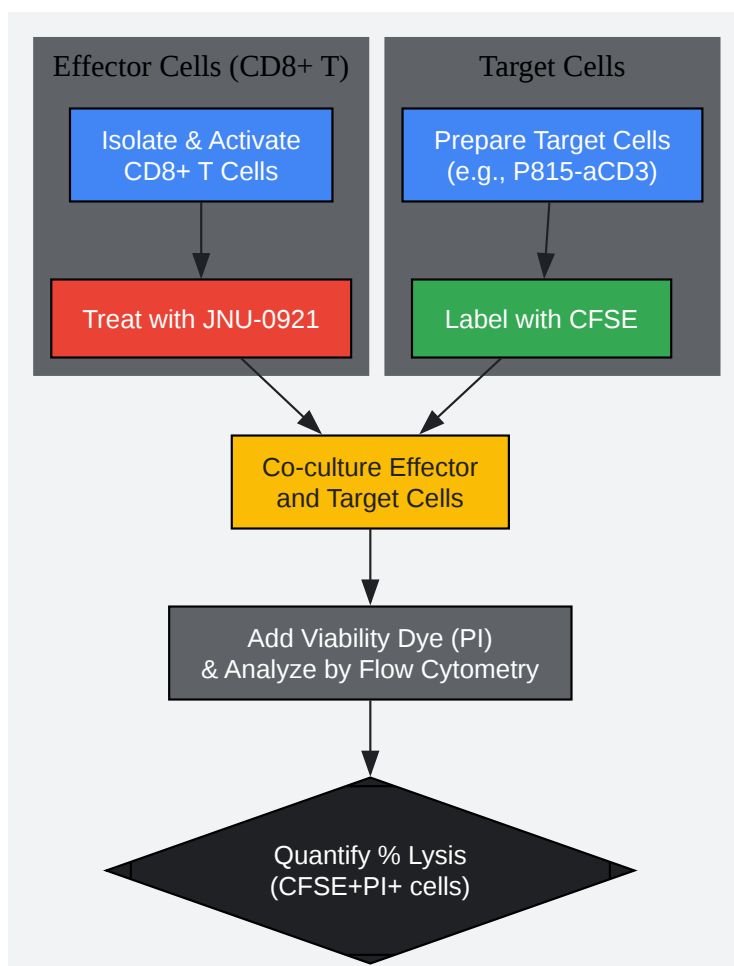
JNU-0921 is a small molecule agonist that activates the CD137 (also known as 4-1BB or TNFRSF9) receptor on immune cells.[1][2][3] CD137 is a co-stimulatory molecule critical for the activation and survival of T cells, particularly CD8+ cytotoxic T lymphocytes (CTLs).[2] Ligation of CD137 by agonists like **JNU-0921** has been shown to enhance the effector and memory functions of CTLs, boost their proliferation, and increase their cytotoxic potential against target cells.[1][2][3] These application notes provide a comprehensive overview of the methods and protocols used to evaluate the activation of CD8+ T cells in response to **JNU-0921** treatment.

Mechanism of Action: JNU-0921 Signaling Cascade

JNU-0921 directly binds to the extracellular domain of the CD137 receptor on activated T cells.[1][2][3] This binding induces the oligomerization of CD137, which is the initial step in its signaling cascade.[2] Following oligomerization, the receptor recruits TNF receptor-associated factors (TRAFs) to its cytoplasmic tail. This recruitment subsequently activates downstream signaling pathways, including the NF- κ B and MAPK cascades, which are crucial for T cell activation, survival, and effector function.[2]







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References

- 1. Human/mouse CD137 agonist, JNU-0921, effectively shrinks tumors through enhancing the cytotoxicity of CD8+ T cells in cis and in trans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Human/mouse CD137 agonist, JNU-0921, effectively shrinks tumors through enhancing the cytotoxicity of CD8+ T cells in cis and in trans - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

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